

Technical Guide: Physicochemical Properties of 3,3-Dimethylbutyraldehyde

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Compound of Interest

Compound Name: 3,3-Dimethylbutyraldehyde

Cat. No.: B104332

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the density and refractive index of **3,3-Dimethylbutyraldehyde** (CAS 2987-16-8), a key intermediate in various organic syntheses. The information is presented to support research, development, and quality control activities.

Core Physicochemical Data

The density and refractive index are critical parameters for the identification, purity assessment, and process control of **3,3-Dimethylbutyraldehyde**. The table below summarizes these key properties.

Property	Value	Conditions
Density	0.798 g/mL	at 25 °C
0.798 g/cm ³	at 25 °C[1]	
Refractive Index	1.397	at 20 °C (n ₂₀ /D)
1.3960 to 1.3980	at 20 °C, 589 nm[2]	

Experimental Protocols

While specific experimental determinations for **3,3-Dimethylbutyraldehyde** are not detailed in readily available literature, the following are standard and widely accepted methodologies for measuring the density and refractive index of liquid organic compounds.

Density Determination

The density of a liquid can be accurately determined using several methods. Two common and reliable techniques are pycnometry and the oscillating U-tube method.

1. Pycnometry

This gravimetric method provides high accuracy and is a fundamental technique for density determination.

- Principle: The density is calculated from the mass of the liquid that completely fills a container of a known, constant volume (the pycnometer) at a specific temperature.
- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance, and a constant-temperature bath.
- Procedure:
 - The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined.
 - The pycnometer is filled with the sample liquid (**3,3-Dimethylbutyraldehyde**), ensuring no air bubbles are trapped.
 - The filled pycnometer is placed in a constant-temperature bath until it reaches thermal equilibrium (e.g., 25 °C).
 - The volume is adjusted precisely to the pycnometer's calibration mark.
 - The exterior of the pycnometer is carefully dried, and its mass is determined.
 - The density is calculated using the formula: $\rho = (m_2 - m_1) / V$ where:
 - ρ is the density

- m_1 is the mass of the empty pycnometer
- m_2 is the mass of the pycnometer filled with the liquid
- V is the volume of the pycnometer (previously determined using a reference liquid of known density, such as water).

2. Oscillating U-tube Densitometry

This method is rapid, requires a small sample volume, and is common in modern digital density meters.

- Principle: A U-shaped tube is electronically excited to oscillate at its characteristic frequency. This frequency changes when the tube is filled with a sample. The change in frequency is directly related to the density of the sample.
- Apparatus: Digital density meter with an oscillating U-tube.
- Procedure:
 - The instrument is calibrated using two standards of known density, typically dry air and pure water.
 - The sample (**3,3-Dimethylbutyraldehyde**) is injected into the U-tube, ensuring it is free of bubbles.
 - The instrument maintains a constant temperature and measures the oscillation period.
 - The density is automatically calculated by the instrument's software based on the calibration data.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a fundamental property used for substance identification and purity assessment.

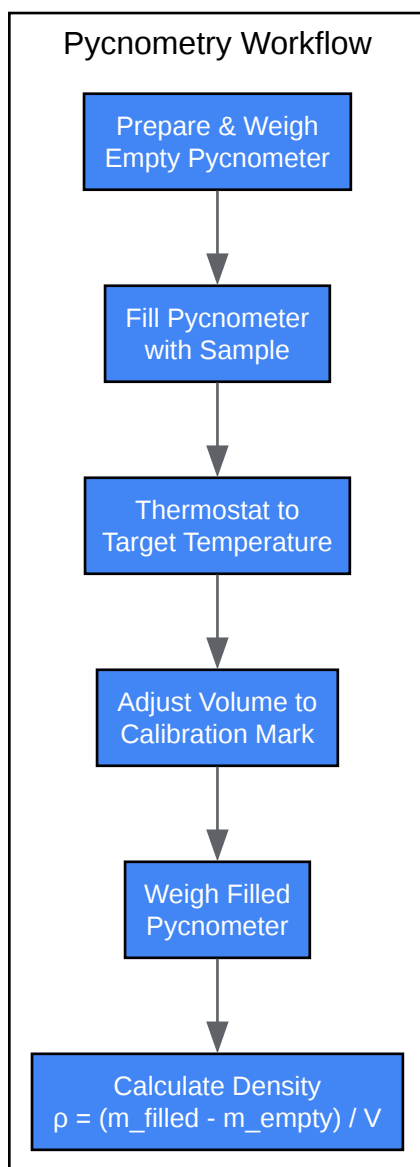
Abbe Refractometer

The Abbe refractometer is a common instrument for measuring the refractive index of liquids.

- Principle: It measures the critical angle of refraction of a thin layer of the sample liquid placed between two prisms.
- Apparatus: Abbe refractometer, a monochromatic light source (typically a sodium D-line at 589 nm), and a constant-temperature circulator.
- Procedure:
 - The refractometer prisms are cleaned with a suitable solvent (e.g., ethanol or acetone) and a soft tissue.
 - A few drops of the sample (**3,3-Dimethylbutyraldehyde**) are placed on the surface of the measuring prism.
 - The prisms are closed and the instrument's light source is switched on.
 - The user looks through the eyepiece and adjusts the controls to bring the boundary line between the light and dark fields into sharp focus and onto the center of the crosshairs.
 - The refractive index value is read directly from the instrument's scale.
 - The temperature of the measurement is recorded from the thermometer attached to the prisms. If the measurement temperature deviates from the standard temperature (usually 20 °C), a temperature correction may be necessary.

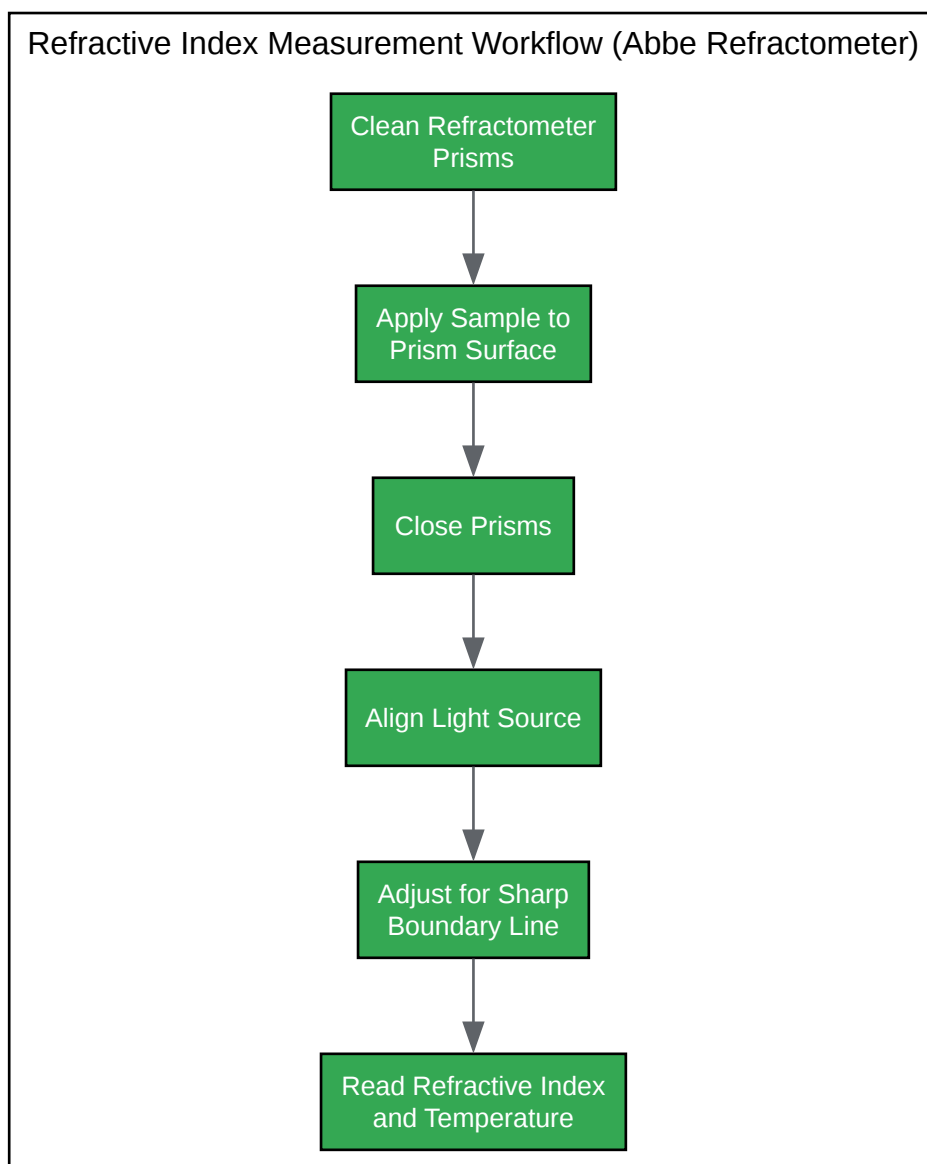
Visualized Workflows

The following diagrams illustrate the general workflows for the experimental determination of density and refractive index.



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Caption: Workflow for Density Measurement using Pycnometry.



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Caption: Workflow for Refractive Index Measurement.

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References

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